

Preparation of GSK126 Stock Solution: An Application Note and Protocol

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Compound of Interest

Compound Name: GSK126

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Abstract

This document provides a comprehensive guide for the preparation of stock solutions of **GSK126**, a potent and selective inhibitor of the EZH2 methyltransferase. Accurate preparation of this solution is critical for ensuring reproducible and reliable results in preclinical research and drug development. This guide outlines the necessary materials, a detailed step-by-step protocol for dissolution, and recommended storage conditions to maintain the integrity and activity of the compound.

Introduction

GSK126 is a small molecule inhibitor of the enhancer of zeste homolog 2 (EZH2), a histone methyltransferase that plays a crucial role in epigenetic regulation and is implicated in the pathogenesis of various cancers. For in vitro and in vivo studies, **GSK126** is typically supplied as a crystalline solid that must be dissolved in an appropriate solvent to create a stock solution for experimental use. This protocol details a standardized procedure for the preparation of **GSK126** stock solutions.

Quantitative Data Summary

The solubility and stability of **GSK126** in various solvents are key parameters for the preparation of stock solutions. The following table summarizes these quantitative data points.

Parameter	Value	Solvent(s)	Source(s)
Molecular Weight	526.67 g/mol	N/A	[1][2][3]
Solubility	~25 mg/mL	Dimethylformamide (DMF)	[4]
~15 mg/mL	Dimethyl sulfoxide (DMSO)	[4]	
12.5 mg/mL (23.73 mM)	DMSO (requires sonication)	[2][3][5]	
10.63 mg/mL (20.18 mM)	DMSO (sonication is recommended)	[1]	
≥4.38 mg/mL	DMSO (with gentle warming)	[6]	
~2 mg/mL	Ethanol	[4]	
Insoluble	Water	[5][6]	
Storage (Solid)	-20°C for up to 3 years	N/A	[1][2]
4°C for up to 2 years	N/A	[3]	
Storage (Stock Solution in DMSO)	-80°C for up to 2 years	DMSO	[2]
-20°C for up to 1 year	DMSO	[2]	
Stable for up to 3 months at -20°C	DMSO		

Experimental Protocol: Preparation of a 10 mM GSK126 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GSK126** in dimethyl sulfoxide (DMSO).

Materials

- **GSK126** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials (sterile, amber or covered in foil)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure

- Preparation: Don appropriate PPE. Ensure the work area is clean and free of contaminants. Allow the **GSK126** powder and DMSO to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Tare the analytical balance with a clean microcentrifuge tube. Carefully weigh the desired amount of **GSK126** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.27 mg of **GSK126** (Molecular Weight: 526.67 g/mol).
- Dissolution: Add the appropriate volume of DMSO to the tube containing the **GSK126** powder. For the example above, add 1 mL of DMSO.
- Mixing: Tightly cap the tube and vortex thoroughly for several minutes to aid dissolution. Gentle warming of the tube to 37°C for 10 minutes and/or sonication in an ultrasonic bath can be used to facilitate the dissolution of higher concentrations.[\[6\]](#)
- Visual Inspection: Visually inspect the solution to ensure that the **GSK126** has completely dissolved and no particulates are visible.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[2\]](#)

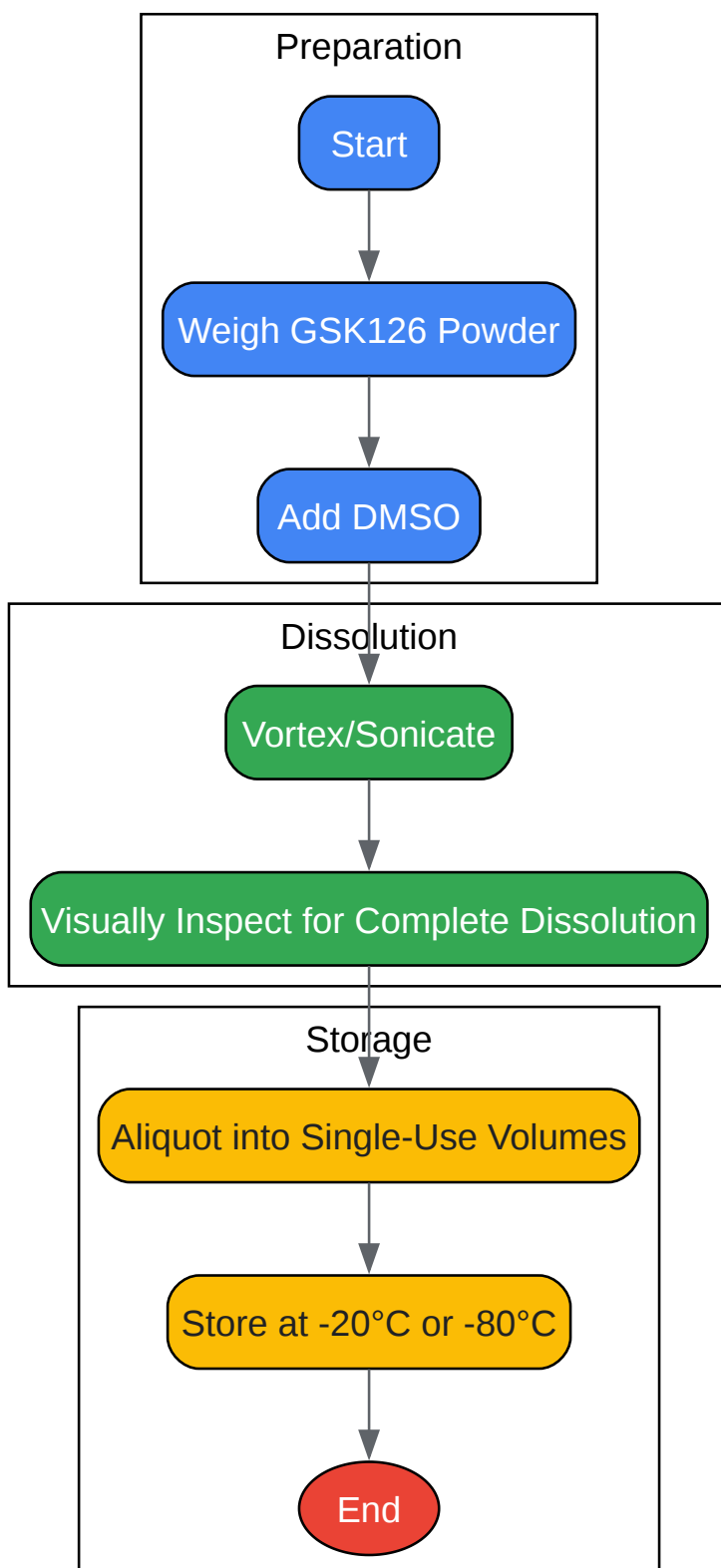
- Storage: Store the aliquots at -20°C or -80°C for long-term storage.[2] For aqueous solutions, it is not recommended to store them for more than one day.[4]

Safety Precautions

GSK126 is a bioactive compound. Handle with care and use appropriate personal protective equipment. All procedures should be performed in a well-ventilated area or a chemical fume hood.

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **GSK126** stock solution.



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Caption: Workflow for **GSK126** stock solution preparation.

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